

2,2,3,3-Tetramethylhexane CAS number and registry information

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Compound of Interest

Compound Name: 2,2,3,3-Tetramethylhexane

Cat. No.: B080486

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An In-depth Technical Guide to 2,2,3,3-Tetramethylhexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, registry information, and safety data for **2,2,3,3-tetramethylhexane**. The information is curated for professionals in research and development.

Core Registry and Identification

2,2,3,3-Tetramethylhexane is a branched alkane with the molecular formula C₁₀H₂₂.^{[1][2][3]} It is also known by its IUPAC name, **2,2,3,3-tetramethylhexane**.^[4] Key registry information and identifiers are summarized in the table below.

Identifier	Value	Reference
CAS Number	13475-81-5	[1] [2] [3] [4] [5]
Molecular Formula	C10H22	[1] [2] [3] [4] [5]
Molecular Weight	142.28 g/mol	[2] [3] [4]
IUPAC Name	2,2,3,3-tetramethylhexane	[4]
InChI	InChI=1S/C10H22/c1-7-8-10(5,6)9(2,3)4/h7-8H2,1-6H3	[3] [4] [5]
InChIKey	RMQHJMMCLSJULX-UHFFFAOYSA-N	[3] [4]
Canonical SMILES	<chem>CCCC(C)(C)C(C)(C)C</chem>	[4] [5]
EINECS Number	236-756-5	[4]

Physicochemical Properties

The physical and chemical properties of **2,2,3,3-tetramethylhexane** are detailed in the following table. This data is essential for its application as a solvent or in other chemical processes.

Property	Value	Reference
Appearance	Colorless or yellowish liquid	[1][6]
Density	0.734 - 0.761 g/cm ³	[1][2]
Boiling Point	160.33 - 161.3 °C at 760 mmHg	[1][2]
Melting Point	-53.99 °C	[1]
Flash Point	43.7 °C	[2]
Vapor Pressure	2.98 mmHg at 25°C	[2]
Refractive Index	1.413 - 1.426	[1][2]
Solubility	Soluble in organic solvents like ethanol and ether	[1][6]
LogP	3.85880	[2]

Experimental Data

Chromatographic Information

The Kovats retention index is a key parameter in gas chromatography for identifying compounds.

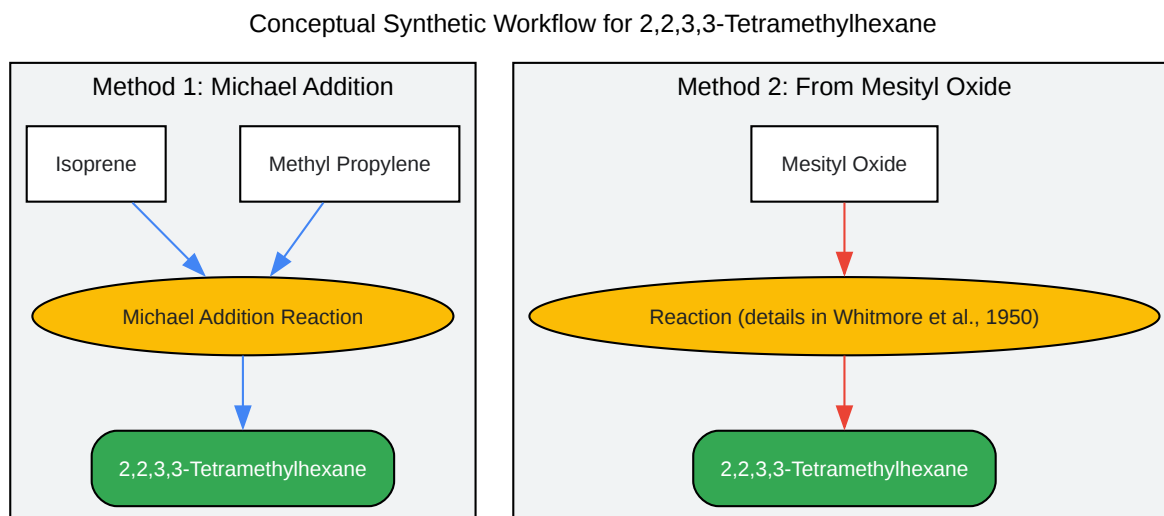
Column Type	Value	Reference
Standard non-polar	929	[4][7]
Semi-standard non-polar	928.8 - 929	[4]

Synthesis and Production

Synthetic Routes

One documented method for the preparation of **2,2,3,3-tetramethylhexane** is through the Michael addition reaction of isoprene and methyl propylene.[1][6] Another reported synthesis route involves mesityl oxide as a starting material.[2]

A conceptual synthetic workflow is presented below.



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Caption: Synthetic pathways to **2,2,3,3-Tetramethylhexane**.

Applications

The primary reported uses for **2,2,3,3-tetramethylhexane** are:

- **Solvent:** Due to its solubility characteristics and colorless nature, it can be utilized as an organic solvent in chemical experiments and industrial applications.^{[1][6]}
- **Fuel Additive:** It can be blended with gasoline or ethanol for use as a fuel.^{[1][6]}
- **Fragrance:** It is reported to have a fruit-like fragrance and sees use in perfumes and personal care products.^{[1][6]}

Safety and Handling

2,2,3,3-Tetramethylhexane is a flammable liquid and poses a fire hazard when exposed to open flames or high temperatures.^{[1][6]} Direct contact with the skin may lead to irritation and

allergic reactions.[1][6] It is recommended to use this chemical in a well-ventilated area and to avoid inhaling its vapors.[1][6] In case of significant inhalation, immediate medical attention is advised.[1][6] Standard personal protective equipment, including gloves and safety goggles, should be worn when handling this compound.

Biological Activity and Drug Development Relevance

Currently, there is a notable lack of publicly available scientific literature detailing specific biological activities or direct applications of **2,2,3,3-tetramethylhexane** in drug development or signaling pathway research. Its primary utility appears to be in chemical synthesis and as a solvent rather than as a bioactive molecule. Researchers in drug development may find its properties as a non-polar solvent of interest for specific applications.

Disclaimer: This document is intended for informational purposes for a technical audience. All laboratory work should be conducted in accordance with established safety protocols and with a thorough review of the relevant safety data sheets.

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